

An In-depth Technical Guide to 3-Amino-5-chlorophenol

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Compound of Interest

Compound Name: 3-Amino-5-chlorophenol

Cat. No.: B1287482

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This guide provides a comprehensive overview of the chemical and physical properties of **3-Amino-5-chlorophenol**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Identity

3-Amino-5-chlorophenol is an aromatic organic compound containing amino, chloro, and hydroxyl functional groups attached to a benzene ring. Its chemical structure and properties make it a reagent in various chemical syntheses. For instance, it is utilized in studies involving recyclization with benzoxazinones^[1].

Quantitative Physicochemical Data

The fundamental molecular and physical properties of **3-Amino-5-chlorophenol** are summarized in the table below for clear reference.

Property	Value	Source
Molecular Formula	C6H6ClNO	[2] [3] [4]
Molecular Weight	143.57 g/mol	[2] [3]
Monoisotopic Mass	143.0137915 Da	[2] [3]
IUPAC Name	3-amino-5-chlorophenol	[2]
CAS Number	883195-40-2	[2] [3] [4]
Physical Form	Solid	

Experimental Protocols

Synthesis of **3-Amino-5-chlorophenol**

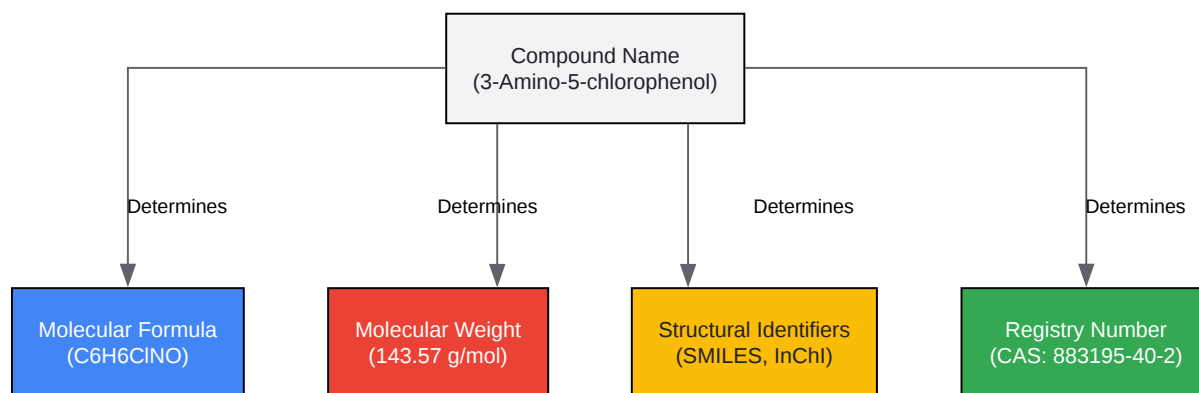
A documented method for the synthesis of **3-Amino-5-chlorophenol** involves the following steps[\[1\]](#):

- The reaction temperature is set and maintained at 60 °C with continuous stirring for a duration of 3 hours.
- Following the reaction period, the mixture is filtered through Celite.
- The solvent is subsequently removed from the filtrate under vacuum.
- The resulting residue is dissolved in water and then extracted using ethyl acetate.
- The organic layer from the extraction is dried with sodium sulfate, and the solvent is again evaporated under vacuum.
- The final residue is ground with dichloromethane, and the resulting precipitate is collected through filtration to yield **3-amino-5-chlorophenol** as yellow crystals[\[1\]](#).

Visualized Data and Workflows

Logical Workflow for Compound Identification

The following diagram illustrates the logical workflow for the identification and characterization of **3-Amino-5-chlorophenol**, starting from its common name to its detailed molecular identifiers.



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Caption: Logical workflow for the identification of **3-Amino-5-chlorophenol**.

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References

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